

2-Nitrothioanisole suppliers and commercial availability

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Compound of Interest

Compound Name: 2-Nitrothioanisole

Cat. No.: B1295951

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2-Nitrothioanisole: A Technical Guide for Researchers

An In-depth Examination of the Synthesis, Commercial Availability, and Physicochemical Properties of **2-Nitrothioanisole** for Applications in Research and Development.

This technical guide provides a comprehensive overview of **2-Nitrothioanisole** (o-Nitrothioanisole), a valuable reagent and intermediate in organic synthesis and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its commercial availability, synthesis, and key physicochemical properties.

Commercial Availability and Suppliers

2-Nitrothioanisole is commercially available from a variety of chemical suppliers, catering to research and development needs in various quantities and purities. While pricing and stock levels are subject to change, the following table summarizes known suppliers and historical pricing information. For current pricing and availability, it is recommended to contact the suppliers directly.

Supplier	Product Number	Purity	Quantity	Price (USD)	Last Updated
AK Scientific	W5298	-	250mg	\$185	2021-12-16[1]
American Custom Chemicals Corporation	CHM0021652	95.00%	250mg	\$831.60	2021-12-16[1]
American Custom Chemicals Corporation	CHM0021652	95.00%	1g	\$1127.28	2021-12-16[1]
American Custom Chemicals Corporation	CHM0021652	95.00%	5g	\$2224.53	2021-12-16[1]
Ambeed	A228236	95%	100mg	\$60	2021-12-16[1]
Career Henan Chemical Co.	-	98%	per KG	~\$1.00	2022-08-26[1]

Other potential suppliers include:

- Sichuan BaiPeng Biotechnology Co., Ltd.[1]
- Suzhou Nuouoman Biological Technology Co., Ltd.[1]
- Shanghai Jizhi Biochemical Technology Co. Ltd.[1]
- Shanghai Medicil Biomedical Co., Ltd.[1]

Physicochemical Properties

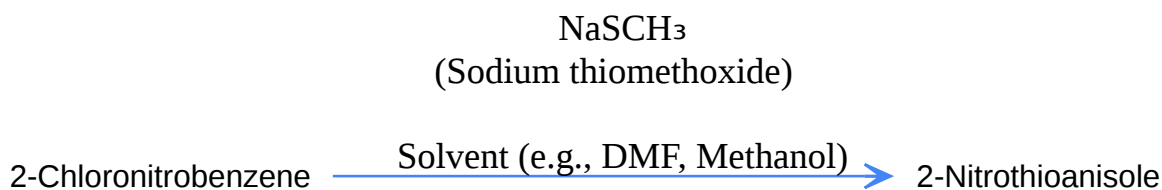
A summary of the key physicochemical properties of **2-Nitrothioanisole** is provided in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	3058-47-7	[1]
Molecular Formula	C ₇ H ₇ NO ₂ S	[1]
Molecular Weight	169.2 g/mol	[1]
Melting Point	64.5°C	[1]
Boiling Point	264.7 ± 23.0 °C (Predicted)	[1]
Density	1.2628 g/cm ³	[1]
Refractive Index	1.6246 (Estimate)	[1]
Storage Temperature	Room Temperature, Sealed in Dry	[1]
Appearance	-	-
Solubility	-	-

Synthesis of 2-Nitrothioanisole: A Representative Protocol

While specific, detailed experimental protocols for the synthesis of **2-Nitrothioanisole** are not readily available in peer-reviewed literature, a common and effective method is the nucleophilic aromatic substitution of 2-chloronitrobenzene with a methyl sulfide source, such as sodium thiomethoxide. The following is a representative protocol adapted from general procedures for similar reactions.

Reaction Scheme:



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A representative reaction scheme for the synthesis of **2-Nitrothioanisole**.

Materials and Reagents:

- 2-Chloronitrobenzene
- Sodium thiomethoxide (NaSCH_3) or a solution prepared in situ from methanethiol and a base (e.g., sodium methoxide)
- Anhydrous solvent (e.g., N,N-Dimethylformamide (DMF) or Methanol)
- Deionized water
- Organic solvent for extraction (e.g., ethyl acetate, dichloromethane)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate or magnesium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for chromatography elution

Experimental Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-chloronitrobenzene in the chosen anhydrous solvent.

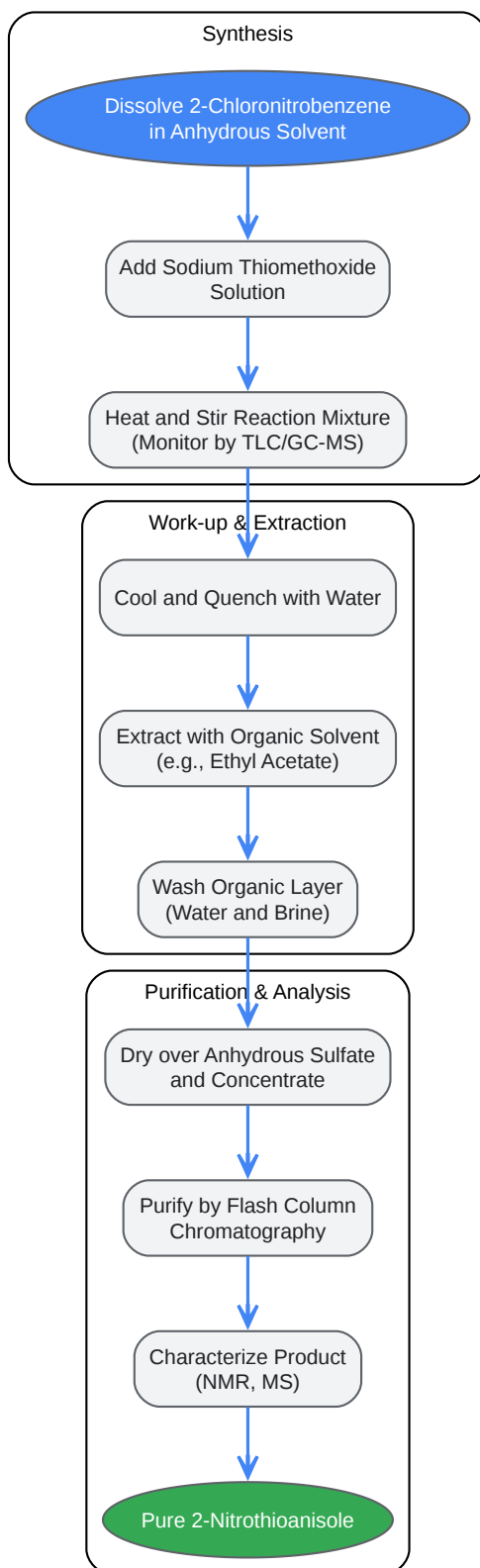
- **Addition of Nucleophile:** Slowly add a solution of sodium thiomethoxide in the same solvent to the stirred solution of 2-chloronitrobenzene at room temperature. An exothermic reaction may be observed.
- **Reaction Monitoring:** The reaction mixture is typically heated to a moderate temperature (e.g., 50-80 °C) and stirred for several hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the starting material is consumed.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and pour it into a separatory funnel containing deionized water.
- **Extraction:** Extract the aqueous mixture with an organic solvent (e.g., ethyl acetate) three times.
- **Washing:** Combine the organic layers and wash sequentially with deionized water and then with brine to remove any remaining inorganic impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude **2-Nitrothioanisole** by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent, to yield the pure product.
- **Characterization:** Confirm the identity and purity of the final product using analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Biological Activity and Signaling Pathways

The specific biological activity and involvement in signaling pathways for **2-Nitrothioanisole** are not extensively documented in publicly available scientific literature. However, nitroaromatic compounds, as a class, are known to exhibit a wide range of biological activities, including antimicrobial and antineoplastic properties. The biological effects of these compounds are often attributed to their ability to undergo redox cycling, which can lead to the generation of reactive oxygen species and cellular damage in target organisms or cells. Further research is required to elucidate the specific biological functions and mechanisms of action of **2-Nitrothioanisole**.

Experimental Workflow Diagram

The following diagram illustrates a typical experimental workflow for the synthesis and purification of **2-Nitrothioanisole** as described in the representative protocol.



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References

- 1. 2-NITROTHIOANISOLE | 3058-47-7 [chemicalbook.com]
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